

Technical Support Center: FG-2101 Efficacy Studies

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Compound of Interest

Compound Name: FG-2101

Cat. No.: B15563706

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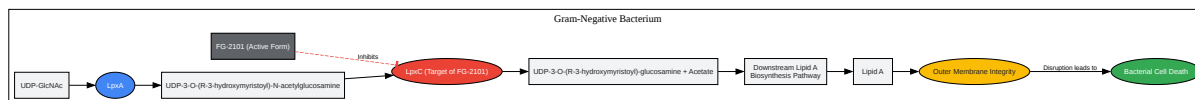
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in minimizing variability in **FG-2101** efficacy studies.

I. Understanding FG-2101 and its Mechanism of Action

FG-2101 is a novel, first-in-class, non-hydroxamate inhibitor of the enzyme UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine deacetylase (LpxC).[1][2][3] LpxC is a zinc-dependent metalloenzyme that is essential for the biosynthesis of lipid A, a critical component of the outer membrane of Gram-negative bacteria.[1][4] By inhibiting LpxC, **FG-2101** disrupts the integrity of the bacterial outer membrane, leading to potent and selective killing of Gram-negative bacteria while sparing Gram-positive bacteria and the host's gut microbiome.

FG-2101 is a prodrug that is rapidly converted to its active form, FG-960, in vivo. A phosphate prodrug strategy was employed to enhance the solubility of the compound.

Signaling Pathway: LpxC Inhibition and Disruption of Lipid A Biosynthesis



LpxC Enzyme Inhibition Assay Workflow

Prepare serial dilutions of FG-2101



Add LpxC enzyme to each well



Pre-incubate inhibitor and enzyme



Initiate reaction by adding substrate



Incubate at room temperature



Stop reaction and add fluorescamine

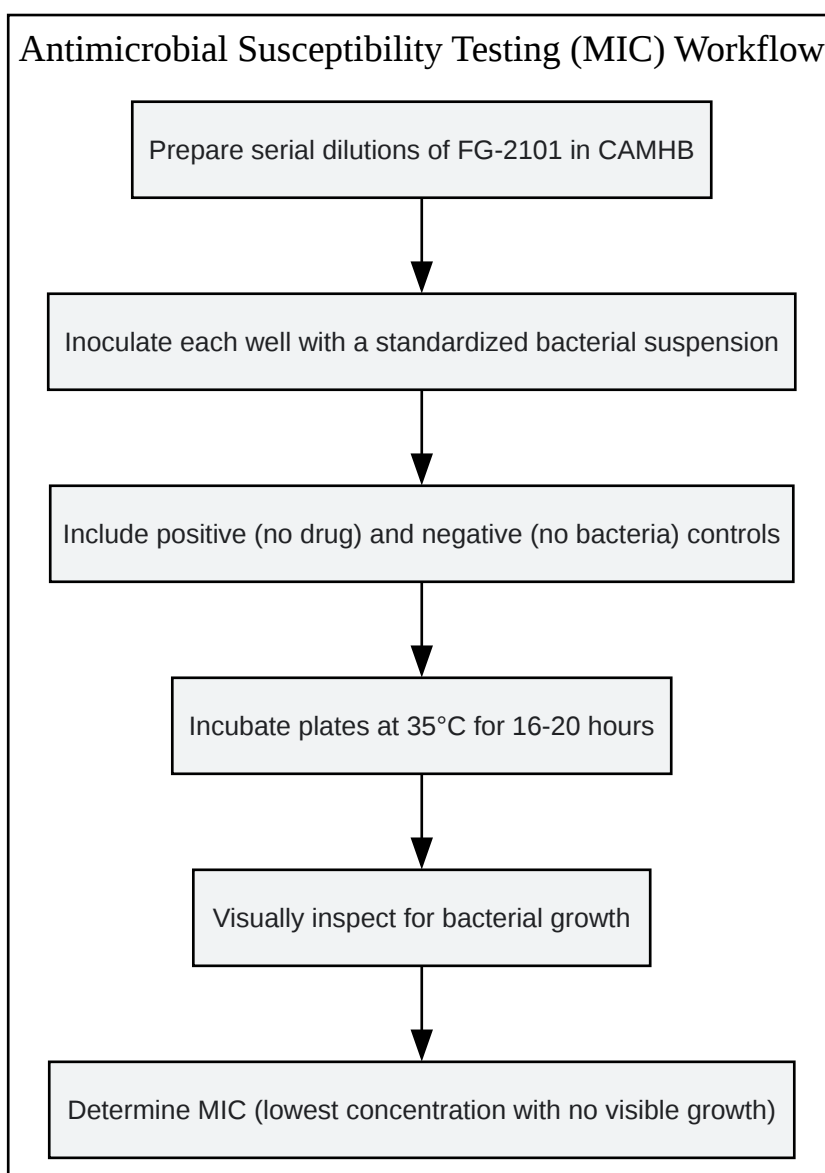


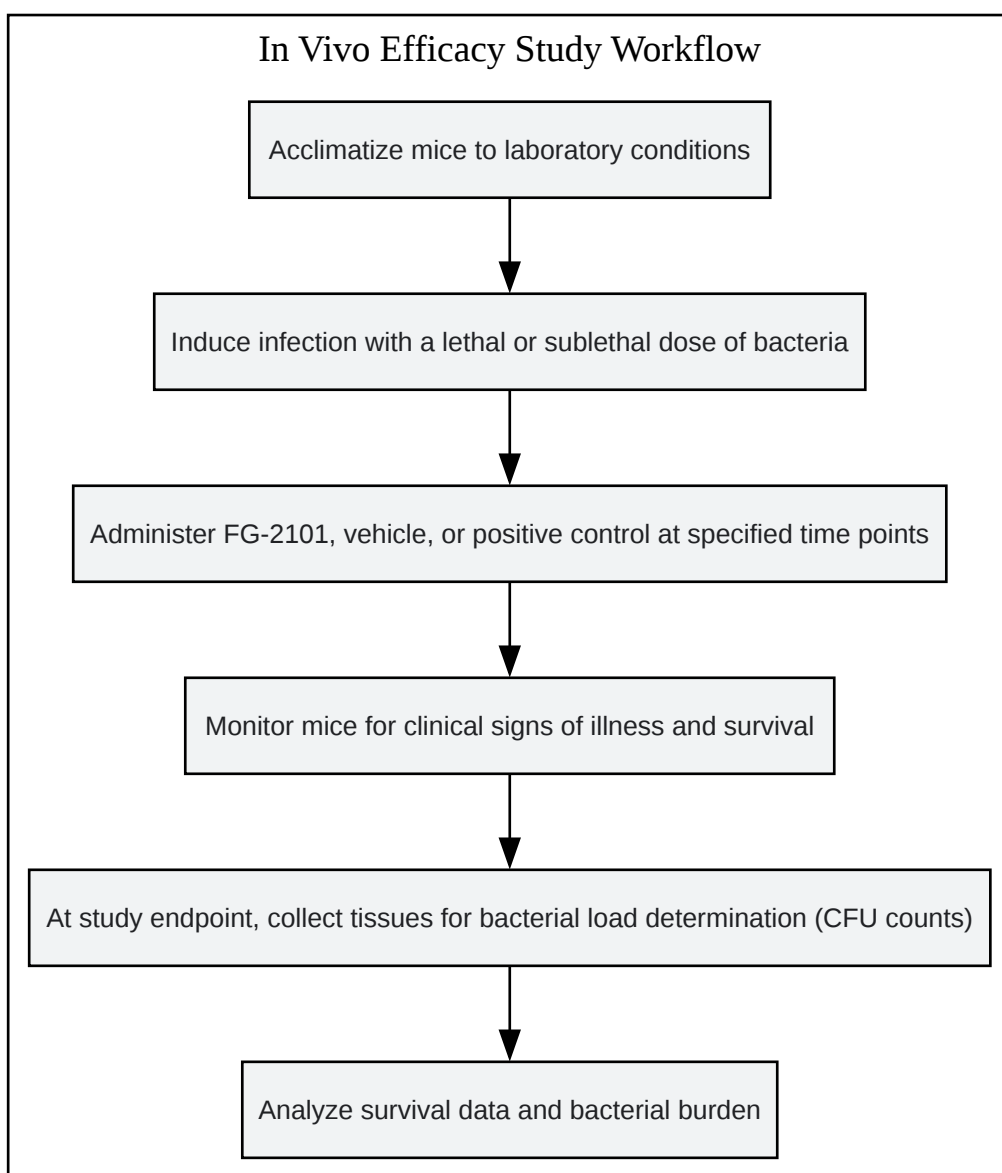
Measure fluorescence (Ex/Em ~390/475 nm)

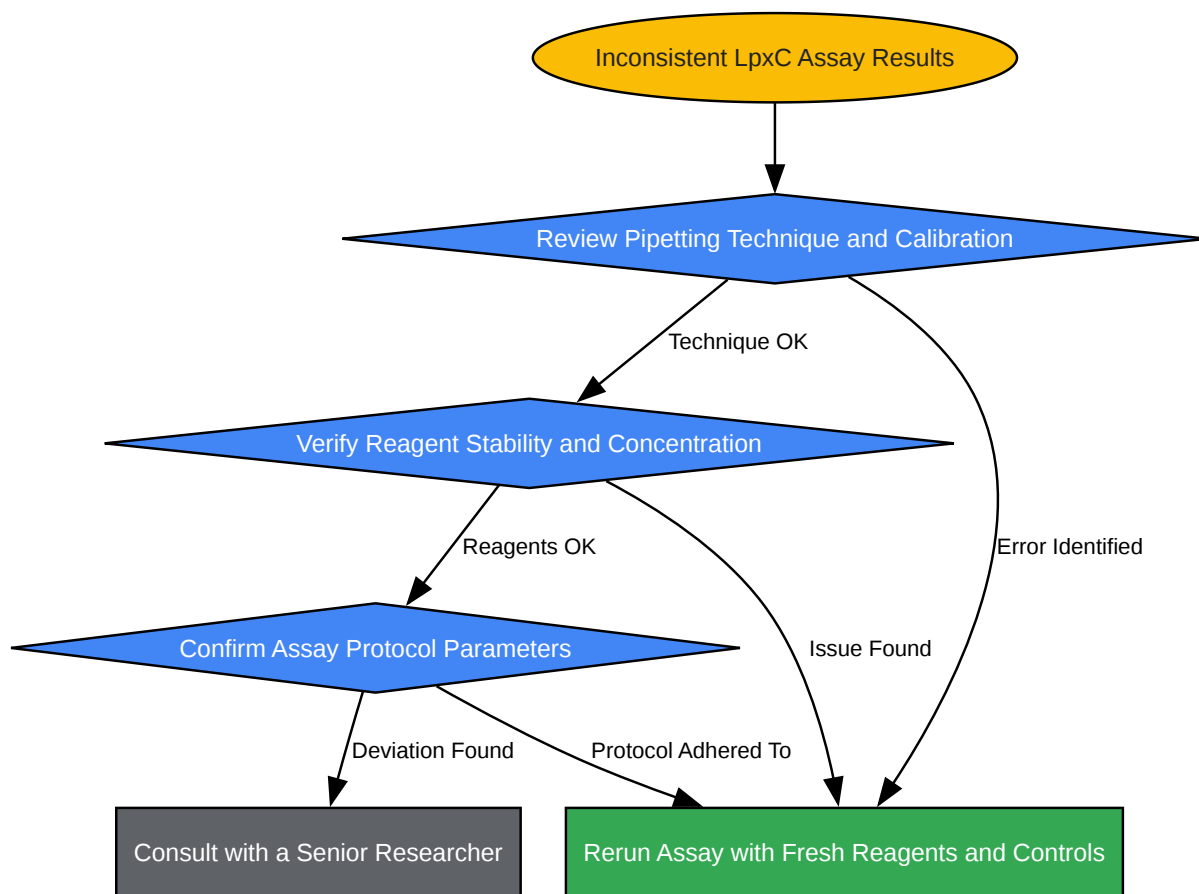


Calculate % inhibition and determine IC₅₀

Antimicrobial Susceptibility Testing (MIC) Workflow







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References

- 1. A fluorescence-based homogeneous assay for measuring activity of UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine deacetylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. First disclosure of FG-2101: A novel non-hydroxamate inhibitor of LpxC for treating Gram-negative bacteria infections including drug-resistant strains - American Chemical Society [acs.digitellinc.com]
- 3. trial.medpath.com [trial.medpath.com]

- 4. Mechanism and Inhibition of LpxC: an essential zinc-dependent deacetylase of bacterial lipid A synthesis - PMC [pmc.ncbi.nlm.nih.gov]
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